

# 4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid

## IUPAC name and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid

Cat. No.: B1267649

[Get Quote](#)

## Technical Guide: 4-Amino-3-methyl-1H-pyrazole-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

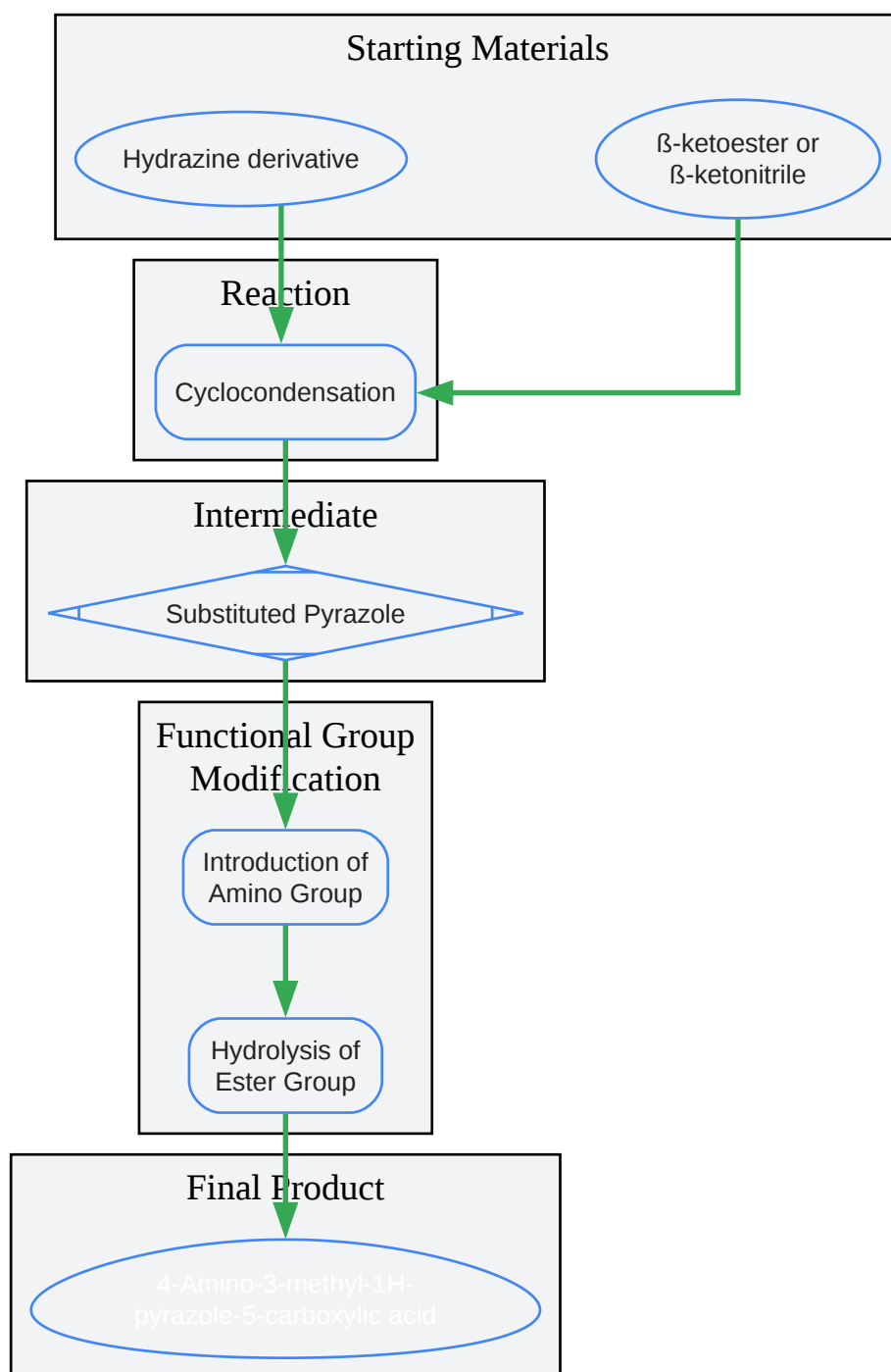
### Introduction

**4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid** is a substituted pyrazole derivative. The pyrazole ring is a five-membered heterocycle containing two adjacent nitrogen atoms and is a prominent scaffold in medicinal chemistry.<sup>[1][2]</sup> Derivatives of aminopyrazoles are known to exhibit a wide range of biological activities, including but not limited to, anti-inflammatory, anticancer, and antiviral properties.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of the IUPAC name, structure, physicochemical properties, and available information on the synthesis and biological significance of **4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid** (CAS No: 94993-81-4).

### IUPAC Name and Chemical Structure

The correct IUPAC name for the compound with the CAS number 94993-81-4 is **4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid**.<sup>[4]</sup>

Structure:



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Amino-Pyrazoles in Medicinal Chemistry: A Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Design and Synthesis of 4-(Heterocyclic Substituted Amino)-1H-Pyrazole-3-Carboxamide Derivatives and Their Potent Activity against Acute Myeloid Leukemia (AML) [mdpi.com]
- To cite this document: BenchChem. [4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid IUPAC name and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267649#4-amino-3-methyl-1h-pyrazole-5-carboxylic-acid-iupac-name-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)